

Proper Disposal Procedures for Products Labeled "AS19"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

[Get Quote](#)

The designation "**AS19**" can refer to several distinct laboratory products, each with specific chemical properties and requiring different disposal procedures. To ensure the safety of personnel and compliance with environmental regulations, it is crucial to correctly identify the product in question. This guide provides detailed disposal instructions for three common "**AS19**" products: **SAS19** Silicone Grease, Dionex IonPac **AS19** Chromatography Columns, and the chemical compound 5-Aminomethyl-3-hydroxyisoxazole.

SAS19 Silicone Grease (Aerosol)

SAS19 Silicone Grease is an extremely flammable aerosol. The primary hazard is associated with the pressurized container and the flammable propellant. Improper disposal can lead to fire or explosion risks.

Immediate Safety and Handling

- **Personal Protective Equipment (PPE):** Wear protective gloves and eye protection.
- **Ventilation:** Use only in well-ventilated areas to avoid inhalation of vapors.
- **Storage:** Store in a cool, well-ventilated place, away from heat, sparks, open flames, and other ignition sources. Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).

Disposal Plan

Aerosol cans, even if they seem empty, may still contain residual product and propellant under pressure, classifying them as hazardous waste.

Step-by-Step Disposal Procedure:

- **Assess Container Status:** Determine if the aerosol can is completely empty. A can is considered empty when no more product or propellant is expelled when the nozzle is pressed.
- **Empty Cans:** If the can is completely empty (no hissing sound when the nozzle is depressed), it may be disposed of with regular waste in some jurisdictions. However, it is best practice to treat it as scrap metal for recycling if local facilities permit.
- **Partially Full or Full Cans:** These are considered hazardous waste.
 - Do not puncture, crush, or incinerate the can.
 - The can must be segregated for hazardous waste collection.
 - Label the can clearly as "Hazardous Waste - Aerosol Can."
 - Arrange for pickup by a licensed hazardous waste disposal company.

Quantitative Data Summary

Parameter	Value	Source
Flammability	Extremely flammable aerosol	Safety Data Sheet
Pressure Hazard	Pressurised container: may burst if heated	Safety Data Sheet
Disposal of Empty Cans	May be disposed of in trash or recycled as scrap metal	EHS Guidelines
Disposal of Partially Full Cans	Must be treated as hazardous waste	EHS Guidelines

Dionex IonPac AS19 Chromatography Column

The Dionex IonPac **AS19** is an anion-exchange chromatography column. The column itself is typically constructed of inert materials like PEEK or stainless steel. The primary disposal concern arises from the chemical nature of the mobile phases and samples that have been passed through it.

Immediate Safety and Handling

- **Personal Protective Equipment (PPE):** Wear appropriate gloves and safety glasses when handling the column, especially when it is being disconnected from the chromatography system.
- **Decontamination:** Before disposal, the column should be thoroughly flushed with a series of appropriate solvents to remove any hazardous residues.

Disposal Plan

The disposal of a used chromatography column is dictated by its usage history. The liquid waste generated from the column is considered hazardous.

Step-by-Step Disposal Procedure:

- **Column Decontamination:**
 - Flush the column with a strong, compatible solvent that can remove any retained analytes. A typical sequence might include flushing with the mobile phase, followed by a stronger organic solvent like methanol or acetonitrile, and finally with water.
 - Collect all flushing solutions as hazardous waste.
- **Liquid Waste Disposal:**
 - The eluent and any collected flushing solutions are considered hazardous chemical waste.
 - Collect this waste in a clearly labeled, compatible container. The label should specify the chemical contents.
 - Dispose of the liquid waste through your institution's hazardous waste management program.

- Column Disposal:
 - Once thoroughly decontaminated, the column hardware itself is often not considered hazardous.
 - However, policies on the disposal of used columns can vary by institution. Some may require it to be disposed of as hazardous waste regardless of decontamination.
 - Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on disposing of the physical column. In many cases, a decontaminated column can be discarded in the regular trash or designated laboratory glassware waste.

Experimental Protocol: Column Decontamination

Objective: To remove residual hazardous chemicals from the Dionex IonPac **AS19** column before disposal.

Materials:

- Used Dionex IonPac **AS19** column
- HPLC or IC system
- Appropriate flushing solvents (e.g., deionized water, methanol, acetonitrile)
- Properly labeled hazardous waste container for liquid waste

Procedure:

- Disconnect the column from the detector.
- Direct the column outlet to a labeled hazardous waste container.
- Flush the column with deionized water at a low flow rate (e.g., 0.5 mL/min) for at least 30 minutes.
- If compatible with the column chemistry, flush with a 50:50 mixture of methanol and water for 30 minutes.

- Flush again with deionized water for 30 minutes.
- The column is now ready for disposal according to institutional guidelines.

AS19 Chemical Compound (5-Aminomethyl-3-hydroxyisoxazole / Muscimol Hydrobromide)

This chemical, with CAS number 18174-72-6, is also known as Muscimol hydrobromide. It is classified as toxic if swallowed.[1] Therefore, it must be handled and disposed of as hazardous chemical waste.

Immediate Safety and Handling

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid contact with skin and eyes. Do not ingest. Handle in a well-ventilated area or a fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Disposal Plan

Due to its toxicity, this compound and any materials contaminated with it must be disposed of as hazardous waste.

Step-by-Step Disposal Procedure:

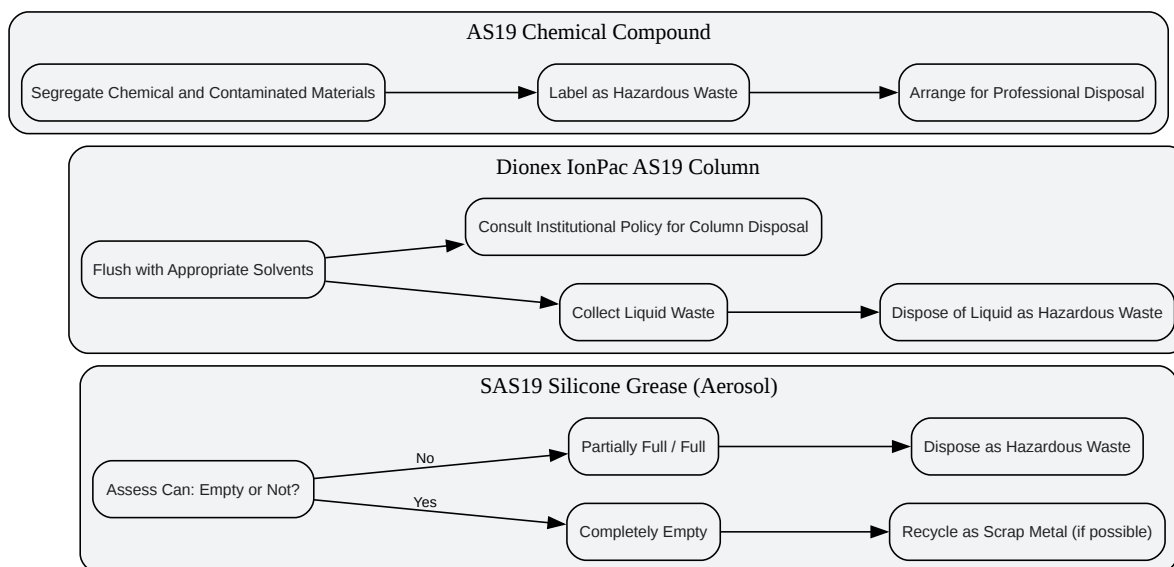
- Waste Segregation:
 - Collect any unused or waste product in its original container or a compatible, clearly labeled hazardous waste container.
 - Any labware (e.g., weigh boats, spatulas, glassware) or PPE (e.g., gloves) that has come into contact with the chemical should be considered contaminated and disposed of as hazardous waste.
- Container Labeling:

- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "5-Aminomethyl-3-hydroxyisoxazole hydrobromide" or "Muscimol hydrobromide," along with the CAS number "18174-72-6."
- Disposal:
 - Arrange for collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[\[2\]](#)
 - Do not dispose of this chemical down the drain or in the regular trash.

Quantitative Data Summary

Parameter	Value	Source
Chemical Name	5-Aminomethyl-3-hydroxyisoxazole hydrobromide	Safety Data Sheet
Synonym	Muscimol hydrobromide	Safety Data Sheet
CAS Number	18174-72-6	Safety Data Sheet
Toxicity	Toxic if swallowed	Safety Data Sheet [1]
Disposal Method	Contact a licensed professional waste disposal service	Safety Data Sheet [2]

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General disposal workflow for different "AS19" products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vitachem.com.au [vitachem.com.au]
- 2. 8.4.5 Liquid Chromatography Waste | UMN University Health & Safety [hsrm.umn.edu]

- To cite this document: BenchChem. [Proper Disposal Procedures for Products Labeled "AS19"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667631#as19-proper-disposal-procedures\]](https://www.benchchem.com/product/b1667631#as19-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com